

Synthesis of 2-Methylpyrimidine-4-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylpyrimidine-4-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the synthetic routes for obtaining **2-Methylpyrimidine-4-carbaldehyde**, a valuable building block in medicinal chemistry and drug development. This document outlines key synthetic strategies, provides detailed experimental protocols, and presents quantitative data to assist researchers in the efficient preparation of this target molecule.

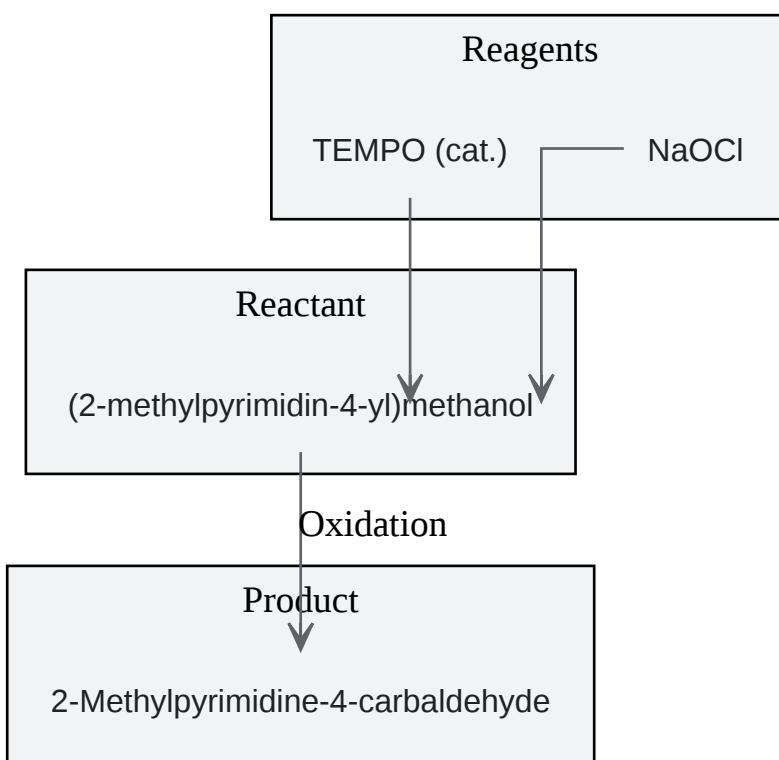
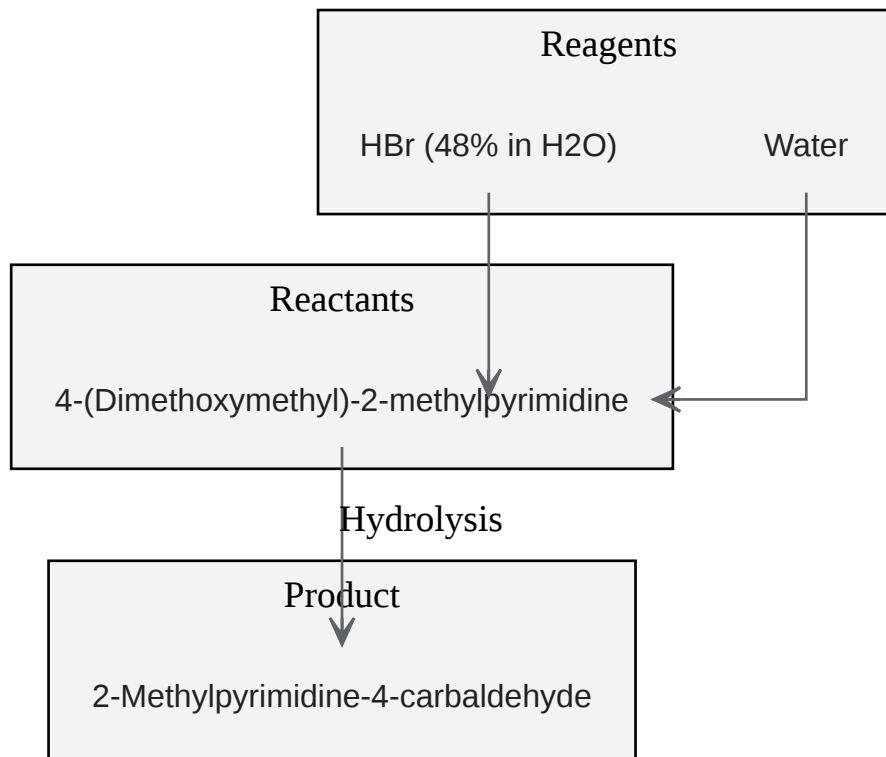
Synthetic Strategies

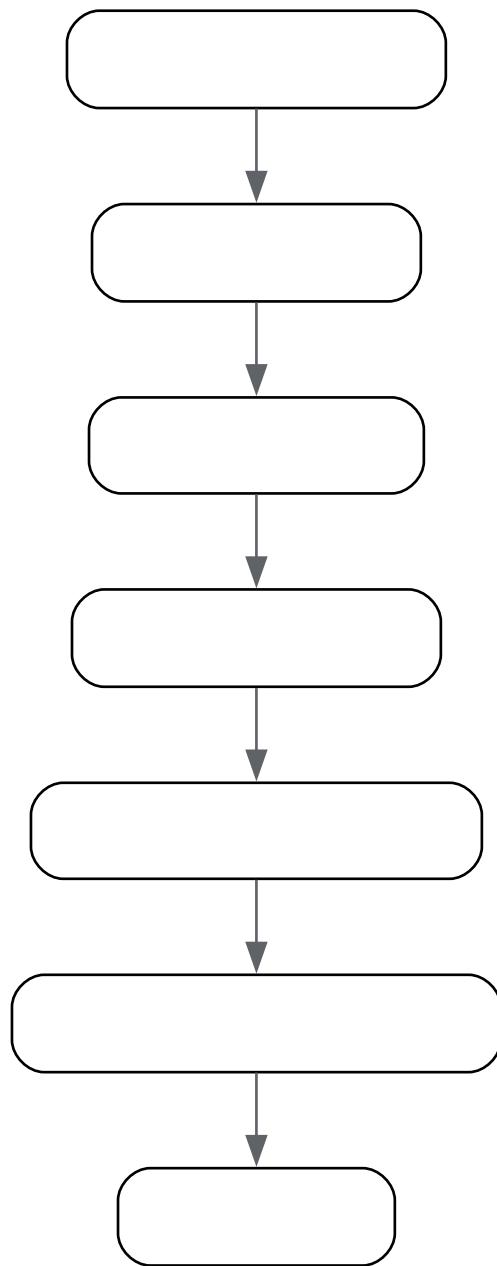
The synthesis of **2-Methylpyrimidine-4-carbaldehyde** can be primarily achieved through two main strategies: the hydrolysis of a protected aldehyde precursor or the oxidation of the corresponding primary alcohol. This guide will focus on the most prominently documented method, which involves the deprotection of an acetal, and a proposed route via alcohol oxidation.

Hydrolysis of 4-(Dimethoxymethyl)-2-methylpyrimidine

This is a direct and well-documented method for the preparation of **2-Methylpyrimidine-4-carbaldehyde**. The synthesis proceeds via the acid-catalyzed hydrolysis of the dimethyl acetal precursor.

Reaction Scheme



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